

In-Depth Technical Guide to 2-Chloro-5-(tributylstannyl)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-(tributylstannyl)pyrimidine

Cat. No.: B185266

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2-Chloro-5-(tributylstannyl)pyrimidine**, a key organometallic intermediate in modern organic synthesis.

Core Chemical Properties

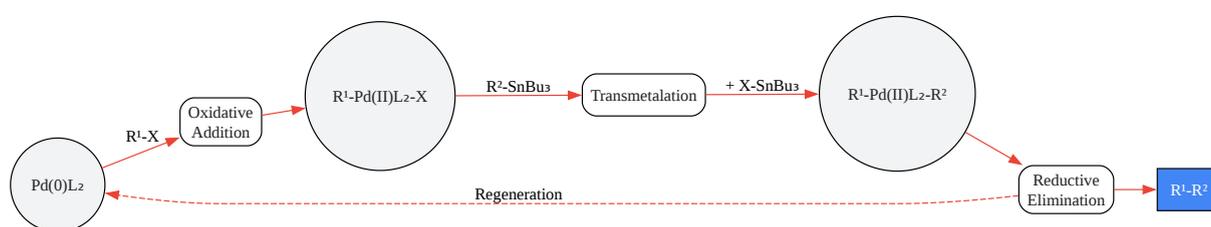
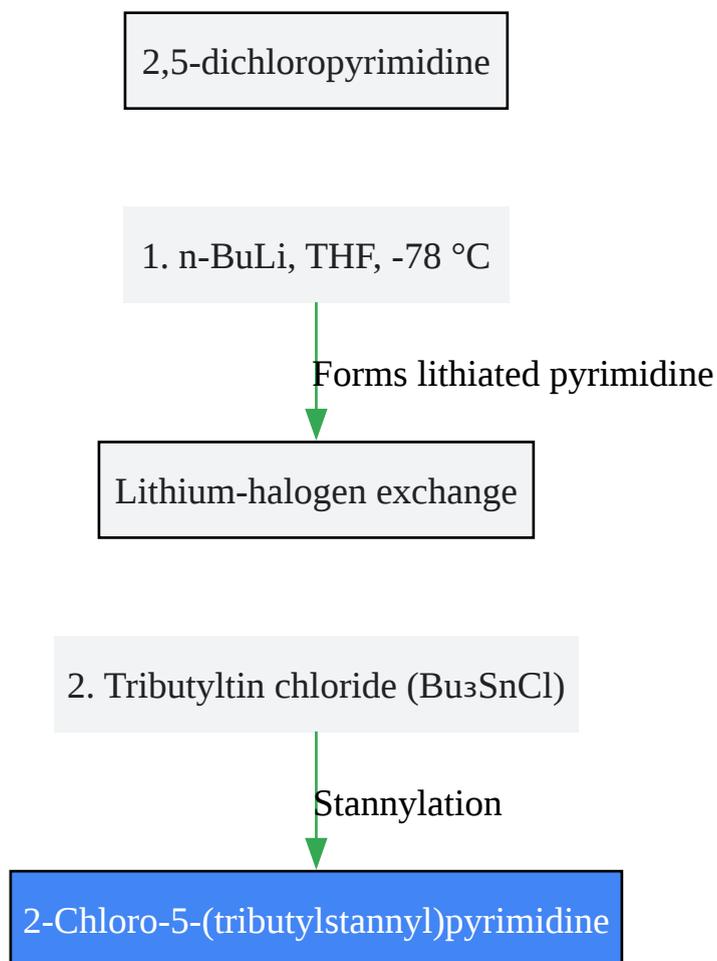
2-Chloro-5-(tributylstannyl)pyrimidine is a versatile building block, particularly valued for its application in palladium-catalyzed cross-coupling reactions. Its bifunctional nature, possessing both a reactive chloro-substituent and a tributylstannyl moiety, allows for selective and sequential functionalization of the pyrimidine core.

Property	Value	Reference
CAS Number	155191-68-7	[1][2]
Molecular Formula	C ₁₆ H ₂₉ ClN ₂ Sn	[1][2]
Molecular Weight	403.58 g/mol	[2]
Physical Form	Liquid	[1]
Solubility	Low solubility in water; good solubility in organic solvents.[1]	

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Chloro-5-(tributylstannyl)pyrimidine** is not readily available in the searched literature, a general synthetic approach can be inferred from the synthesis of similar organostannyl pyrimidines. The synthesis of the related compound, 2-(tributylstannyl)pyrimidine, involves the reaction of 2-chloropyrimidine with tributyltin hydride in the presence of a strong base like lithium diisopropylamide (LDA).

A plausible synthetic route is visualized below:



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References

- 1. CAS 155191-68-7: 2-chloro-5-(tributylstannanyl)pyrimidine [cymitquimica.com]
- 2. 2-CHLORO-5-(TRIBUTYLSTANNYL)PYRIMIDINE | 155191-68-7 [chemicalbook.com]
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